

An In-depth Technical Guide to the Tin-Sulfur Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tin(II) sulfide*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the tin-sulfur (Sn-S) binary phase diagram, drawing from established materials science literature. The information is curated for researchers and professionals requiring a detailed understanding of the phase relationships, synthesis, and characterization of tin sulfide compounds.

Introduction to the Tin-Sulfur System

The tin-sulfur system is characterized by the formation of several stable compounds, most notably **tin(II) sulfide** (SnS), tin(IV) sulfide (SnS_2), and tin(II,IV) sulfide (Sn_2S_3). These materials have garnered significant interest due to their applications in photovoltaics, thermoelectric devices, and as anode materials in batteries. An understanding of the Sn-S phase diagram is crucial for the controlled synthesis of these materials with desired phases and properties.

Phases and Crystal Structures

The primary solid phases in the tin-sulfur system at atmospheric pressure are tin (Sn), sulfur (S), SnS , SnS_2 , and Sn_2S_3 . Each of these phases possesses distinct crystal structures that dictate its physical and chemical properties.

Table 1: Crystal Structure of Phases in the Tin-Sulfur System

Phase	Chemical Formula	Crystal System	Space Group	Lattice Parameters (Å)
α -Tin (Gray Tin)	Sn	Cubic	Fd-3m	a = 6.489
β -Tin (White Tin)	Sn	Tetragonal	I4 ₁ /amd	a = 5.831, c = 3.181
Rhombic Sulfur	S	Orthorhombic	Fddd	a = 10.46, b = 12.87, c = 24.49
α -SnS	SnS	Orthorhombic	Pnma	a = 4.33, b = 11.20, c = 3.99 ^[1]
β -SnS	SnS	Orthorhombic	Cmcm	-
SnS ₂	SnS ₂	Hexagonal	P-3m1	a = 3.65, c = 5.88
Sn ₂ S ₃	Sn ₂ S ₃	Orthorhombic	Pnma	a = 8.88, b = 3.75, c = 14.01

Note: Lattice parameters can vary slightly depending on the synthesis method and measurement conditions.

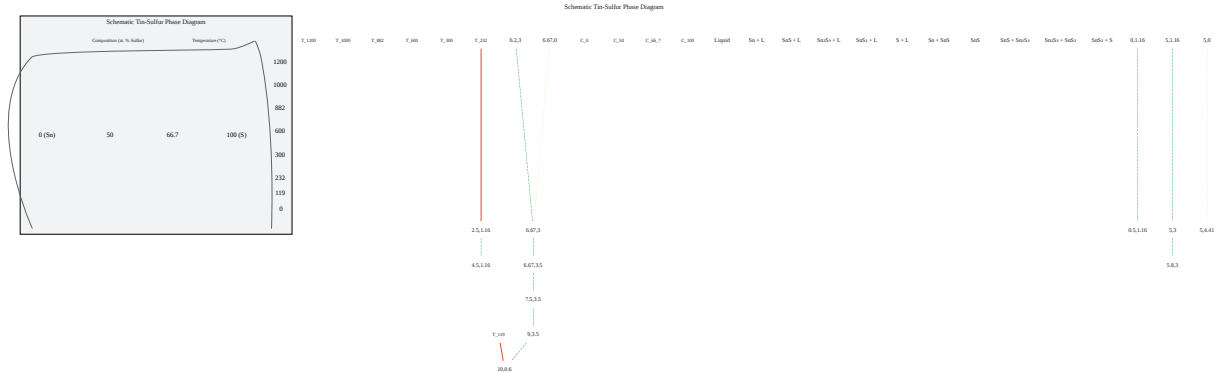
The Tin-Sulfur Phase Diagram

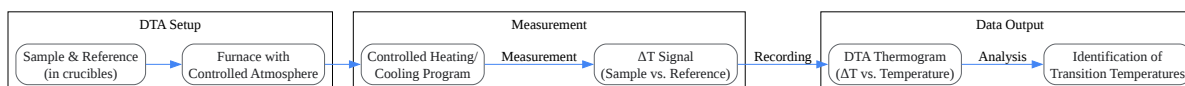
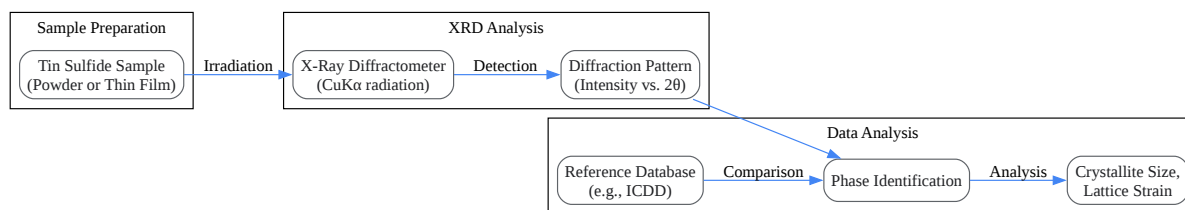
The tin-sulfur phase diagram illustrates the equilibrium phases present at different temperatures and compositions at atmospheric pressure. Key features of the diagram include the melting points of the pure elements and compounds, as well as eutectic and peritectic reactions.

Table 2: Key Transition Temperatures in the Tin-Sulfur System

Feature	Temperature (°C)	Reaction
Melting Point of Tin (β -Sn)	231.9	$\text{Sn(s)} \leftrightarrow \text{Liquid}$
Melting Point of Sulfur (monoclinic)	119.0	$\text{S(s)} \leftrightarrow \text{Liquid}$ [2]
Melting Point of SnS	882	$\text{SnS(s)} \leftrightarrow \text{Liquid}$ [3]
α -SnS to β -SnS Transition	~ 605	$\alpha\text{-SnS} \leftrightarrow \beta\text{-SnS}$
Decomposition of Sn_2S_3	>300	$\text{Sn}_2\text{S}_3(\text{s}) \rightarrow \text{SnS}_2(\text{s}) + \text{SnS(s)}$
Decomposition of SnS_2	600	$\text{SnS}_2(\text{s}) \leftrightarrow \text{Liquid} + \text{Vapor}$

While a complete, experimentally validated phase diagram with precise eutectic and peritectic points is not consistently reported in the literature, a schematic representation can be constructed based on the known melting and decomposition points of the stable phases. The system is expected to exhibit a eutectic reaction between Sn and SnS, and peritectic reactions involving the formation and decomposition of Sn_2S_3 and SnS_2 .





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- To cite this document: BenchChem. [An In-depth Technical Guide to the Tin-Sulfur Phase Diagram]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7800374#phase-diagram-of-the-tin-sulfur-system]

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